

Essential Safety and Logistical Guidance for Handling H-Thr(tBu)-OH

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Compound of Interest

Compound Name: **H-Thr(tBu)-OH**

Cat. No.: **B554728**

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For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **H-Thr(tBu)-OH**, including operational procedures and disposal plans, to ensure a secure laboratory environment.

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling.

Property	Value
Chemical Name	O-tert-Butyl-L-threonine
CAS Number	4378-13-6
Molecular Formula	C ₈ H ₁₇ NO ₃
Molecular Weight	175.23 g/mol
Appearance	White to off-white solid/powder
Solubility	Soluble in water
Storage Temperature	2-8°C

Personal Protective Equipment (PPE)

While **H-Thr(tBu)-OH** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to minimize exposure and prevent contamination.[1]

Recommended PPE includes:

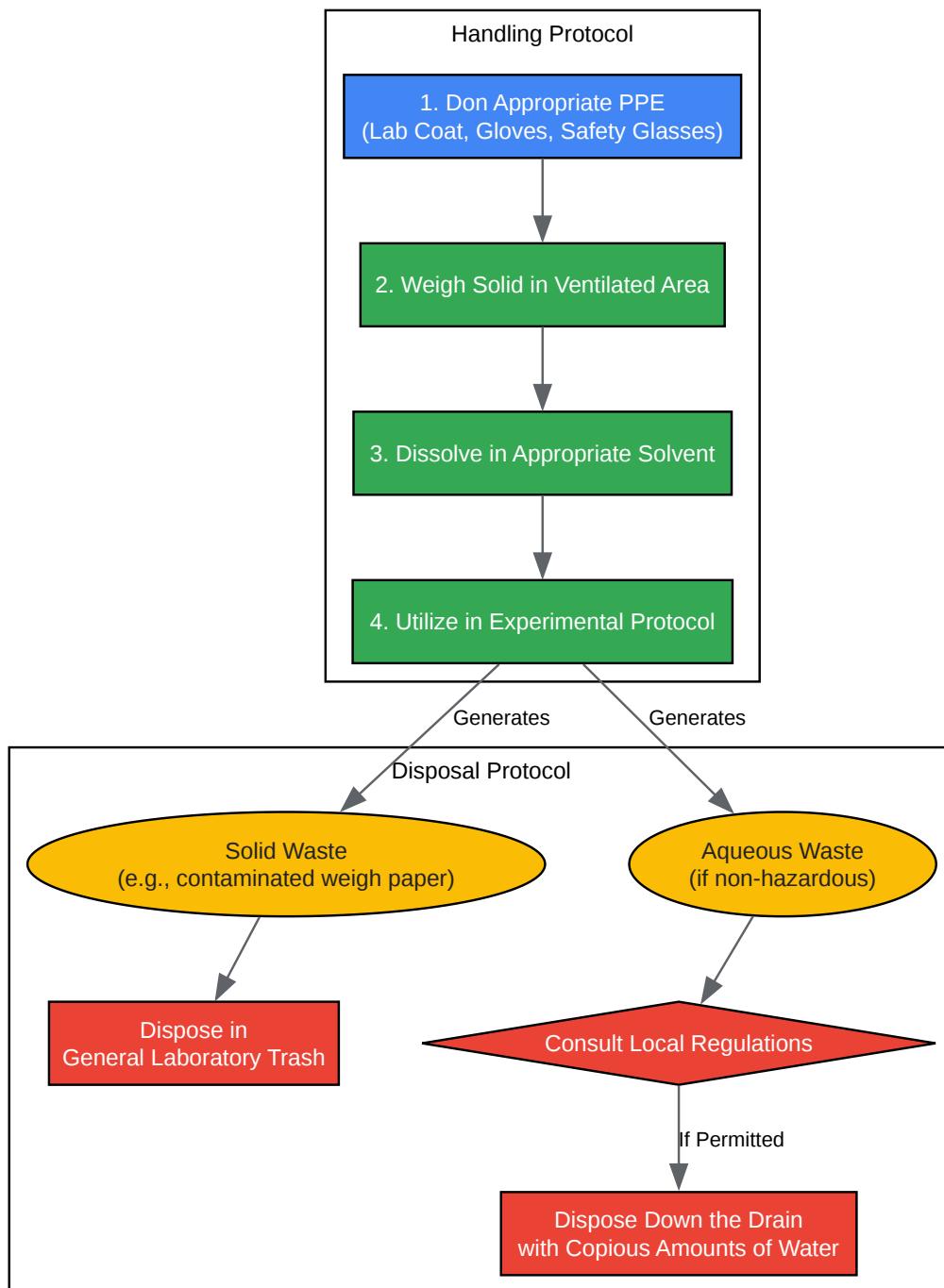
- Eye Protection: Safety glasses with side shields or safety goggles should be worn at all times to protect from potential splashes or airborne particles.
- Hand Protection: Chemical-resistant gloves, such as nitrile or latex, are mandatory to prevent skin contact. Gloves should be inspected for integrity before each use and changed immediately if contaminated.[1]
- Body Protection: A standard laboratory coat must be worn to protect personal clothing and skin.
- Respiratory Protection: Under normal handling conditions with adequate ventilation, respiratory protection is not required. However, if there is a potential for generating significant amounts of dust, a NIOSH-approved N95 dust mask should be considered.[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for maintaining a safe and efficient workflow.

Step-by-Step Handling and Disposal Workflow:

Workflow for Handling and Disposal of H-Thr(tBu)-OH

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References

- 1. peptide.com [peptide.com]
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